

Application Note & Protocol: Laboratory Synthesis of Calcium β -Alaninate

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Compound of Interest

Compound Name: Calcium beta-alaninate

Cat. No.: B1583486

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Introduction: The Significance of Calcium β -Alaninate

β -Alanine is a naturally occurring beta-amino acid that serves as the rate-limiting precursor to the synthesis of carnosine (β -alanyl-L-histidine) in skeletal muscle.[1][2] Carnosine is a critical intramuscular buffer and antioxidant, and it also plays a role in regulating calcium sensitivity within muscle fibers.[2][3] Consequently, β -alanine is a widely used supplement in sports nutrition to enhance performance and delay fatigue.[4]

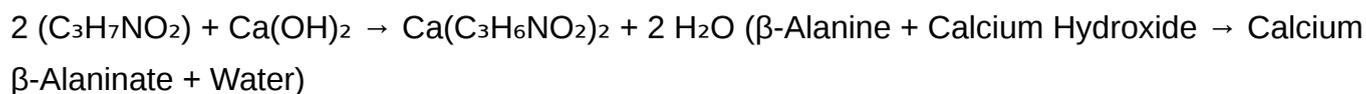
The synthesis of β -alanine salts, such as Calcium β -alaninate, provides a stable and manageable form of this important amino acid.[5] This salt is formed from the neutralization reaction between the weak acid β -alanine and a calcium base.[5] This application note provides a detailed, reliable, and self-validating protocol for the laboratory-scale synthesis of Calcium β -alaninate, intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

Principle of Synthesis: Acid-Base Neutralization

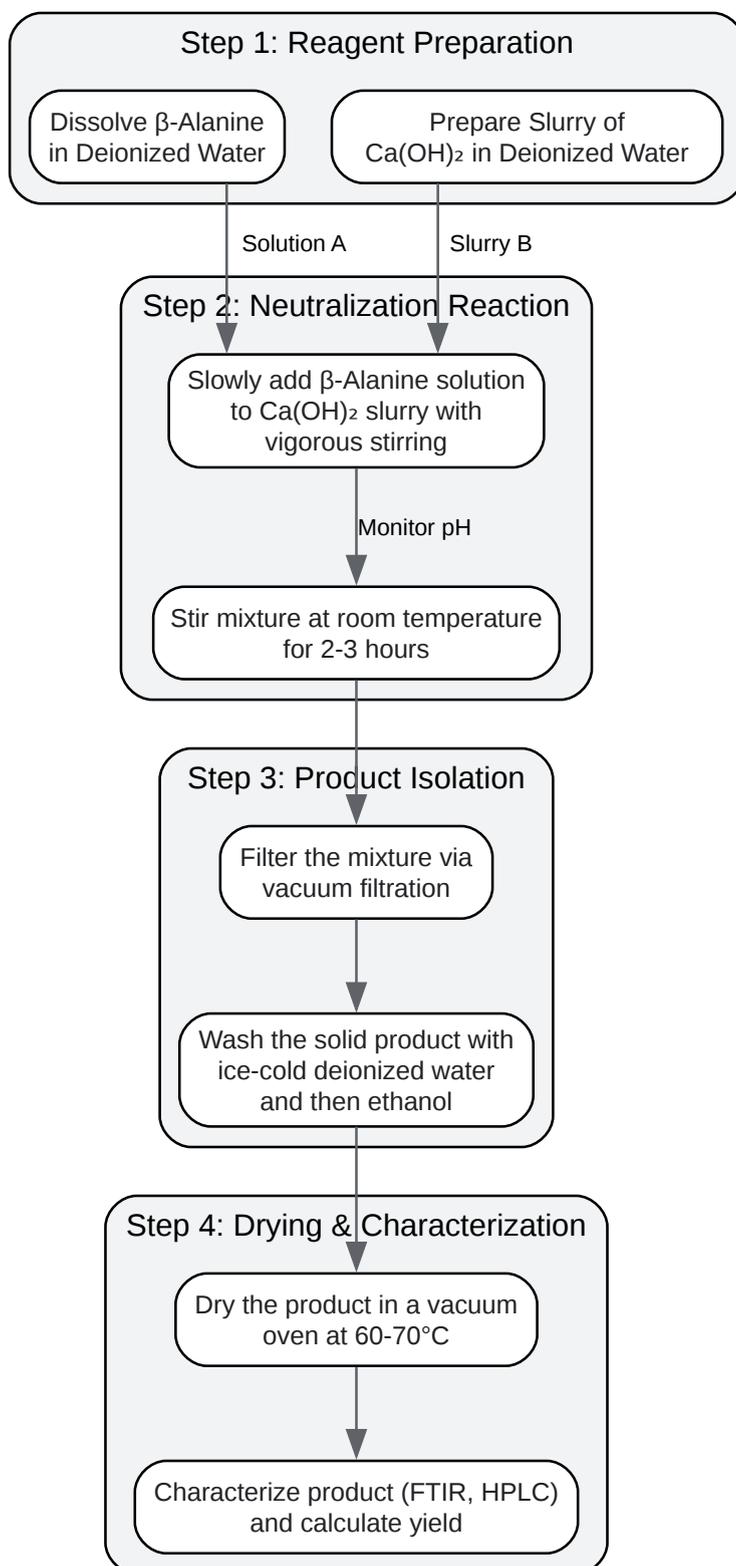
The synthesis is based on a straightforward acid-base neutralization reaction. The carboxylic acid group ($-\text{COOH}$) of β -alanine donates a proton to the hydroxide ions (OH^-) from calcium hydroxide, a moderately strong base. This reaction yields the calcium salt of β -alanine (Calcium β -alaninate) and water. Given that calcium is a divalent cation (Ca^{2+}), two molecules of β -

alanine are required to neutralize one molecule of calcium hydroxide, resulting in a 2:1 stoichiometric complex.^{[6][7]}

Reaction Scheme:



Experimental Workflow Diagram



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Caption: Experimental workflow for Calcium β -alaninate synthesis.

Materials and Apparatus

Reagents

Reagent	Formula	Molar Mass (g/mol)	Purity	Supplier
β -Alanine	$C_3H_7NO_2$	89.09	$\geq 99\%$	Sigma-Aldrich, Fisher Scientific, etc.
Calcium Hydroxide	$Ca(OH)_2$	74.09	$\geq 95\%$	Sigma-Aldrich, Fisher Scientific, etc.
Deionized Water	H_2O	18.02	High Purity	Laboratory Supply
Ethanol	C_2H_5OH	46.07	95% or Absolute	Laboratory Supply

Apparatus

- Magnetic stirrer with stir bar
- Heating mantle (for warming, if necessary)
- 250 mL and 500 mL Erlenmeyer flasks or beakers
- Graduated cylinders
- Analytical balance (± 0.001 g)
- pH meter or pH indicator strips
- Büchner funnel and vacuum flask
- Whatman filter paper (Grade 1 or equivalent)
- Spatulas and weighing boats

- Vacuum oven
- Standard laboratory glassware

Detailed Experimental Protocol

This protocol is designed for the synthesis of approximately 10 grams of Calcium β -alaninate.

Step 1: Preparation of Reactants (Stoichiometry)

The synthesis adheres to a 2:1 molar ratio of β -alanine to calcium hydroxide.

- **β -Alanine Solution:** Accurately weigh 8.24 g (0.0925 mol) of β -alanine. Transfer it to a 250 mL Erlenmeyer flask. Add 100 mL of deionized water and stir using a magnetic stirrer until all the β -alanine has completely dissolved. Gentle warming (30-40°C) may be applied to facilitate dissolution. Allow the solution to cool to room temperature.
- **Calcium Hydroxide Slurry:** Accurately weigh 3.43 g (0.0463 mol) of calcium hydroxide. Transfer it to a 500 mL beaker. Add 50 mL of deionized water and stir to create a fine slurry. Causality Note: Using a slurry ensures a high surface area of the sparingly soluble $\text{Ca}(\text{OH})_2$ for a more efficient reaction.

Step 2: The Neutralization Reaction

- Place the beaker containing the calcium hydroxide slurry on a magnetic stirrer and begin vigorous stirring.
- Slowly add the β -alanine solution to the calcium hydroxide slurry dropwise or in small aliquots over a period of 20-30 minutes. Trustworthiness Note: Slow addition is crucial to control the exothermic nature of the neutralization reaction and ensure homogeneity.
- Monitor the pH of the reaction mixture. As the β -alanine solution is added, the pH will gradually decrease from the highly basic pH of the $\text{Ca}(\text{OH})_2$ slurry (around 12.4)[8]. The target endpoint is a pH between 7.0 and 8.0, indicating complete neutralization.
- After the addition is complete, continue to stir the mixture vigorously at room temperature for an additional 2-3 hours to ensure the reaction goes to completion. The mixture should become a clear or slightly hazy solution as the solid calcium hydroxide is consumed.

Step 3: Product Isolation and Purification

- If any unreacted calcium hydroxide remains, it can be removed by gravity filtration.
- To precipitate the Calcium β -alaninate, the volume of the solution can be reduced by gentle heating or by using a rotary evaporator. Alternatively, the product can be crashed out by adding a water-miscible organic solvent like ethanol or acetone.
- Isolate the solid product by vacuum filtration using a Büchner funnel and an appropriately sized filter paper.
- Wash the collected solid (the filter cake) with two small portions (15-20 mL each) of ice-cold deionized water to remove any unreacted, water-soluble starting materials.
- Perform a final wash with 20-30 mL of ethanol to help remove excess water and facilitate drying.[9]

Step 4: Drying the Final Product

- Carefully transfer the white, crystalline product from the filter paper to a pre-weighed watch glass or crystallization dish.
- Dry the product in a vacuum oven at 60-70°C overnight or until a constant weight is achieved.
- Weigh the final product and calculate the percentage yield.

Quantitative Data Summary

Parameter	β -Alanine	Calcium Hydroxide	Calcium β -Alaninate
Molar Mass (g/mol)	89.09	74.09	216.25[6]
Molar Ratio	2	1	1
Amount Used (g)	8.24	3.43	-
Moles Used (mol)	0.0925	0.0463	-
Theoretical Yield (g)	-	-	10.01
Appearance	White Crystalline Solid	White Powder	White Crystalline Solid

Product Characterization

To ensure the integrity of the synthesized compound, the following analyses are recommended:

- Fourier-Transform Infrared (FTIR) Spectroscopy: The FTIR spectrum should confirm the presence of the alaninate salt. Key expected peaks include the absence of the broad -OH stretch from the carboxylic acid, the presence of a strong, broad peak for the asymmetric carboxylate (COO^-) stretch around $1550\text{-}1610\text{ cm}^{-1}$, and the symmetric carboxylate stretch around $1400\text{-}1440\text{ cm}^{-1}$. The N-H stretching vibrations of the amino group should be visible in the $3200\text{-}3400\text{ cm}^{-1}$ region.
- High-Performance Liquid Chromatography (HPLC): HPLC can be used to assess the purity of the final product and quantify any remaining β -alanine starting material.[1][5]

Safety Precautions and Hazard Management

All laboratory work should be conducted in a well-ventilated fume hood while wearing appropriate Personal Protective Equipment (PPE).

- Personal Protective Equipment (PPE): Safety goggles, a lab coat, and nitrile gloves are mandatory.
- β -Alanine: Generally considered non-hazardous. However, inhalation of dust should be avoided. In case of contact, wash the affected area with water.[10][11]

- Calcium Hydroxide: Corrosive. Causes serious eye damage and skin irritation. May cause respiratory irritation.[12][13][14] Avoid breathing dust.[13] In case of eye contact, rinse cautiously with water for several minutes and seek immediate medical attention.[12][14] If on skin, wash with plenty of water.[15]
- Waste Disposal: Dispose of all chemical waste according to local and institutional regulations.

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